

Synthesis of 1-(3-Allyl-2,4-dihydroxyphenyl)ethanone

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Compound of Interest

Compound Name:	1-(3-Allyl-2,4-dihydroxyphenyl)ethanone
Cat. No.:	B1272920

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An in-depth technical guide on the synthesis of **1-(3-Allyl-2,4-dihydroxyphenyl)ethanone**, a valuable building block in the development of novel pharmaceutical agents and fine chemicals. This document provides detailed synthetic protocols, quantitative data, and process visualizations tailored for researchers, scientists, and professionals in drug development.

Introduction

1-(3-Allyl-2,4-dihydroxyphenyl)ethanone, also known as 3-allyl-2,4-dihydroxyacetophenone, is an important intermediate in organic synthesis. Its structure, featuring a substituted dihydroxyphenyl ring, makes it a precursor for various biologically active compounds. The synthesis of this molecule primarily involves the introduction of an allyl group onto the 2,4-dihydroxyacetophenone backbone. The most common and efficient method involves an initial O-allylation followed by a thermal Claisen rearrangement, a powerful[1][1]-sigmatropic rearrangement reaction.[2][3] An alternative, though less common, approach could be the direct Fries rearrangement of an appropriately substituted aromatic ester.[4][5]

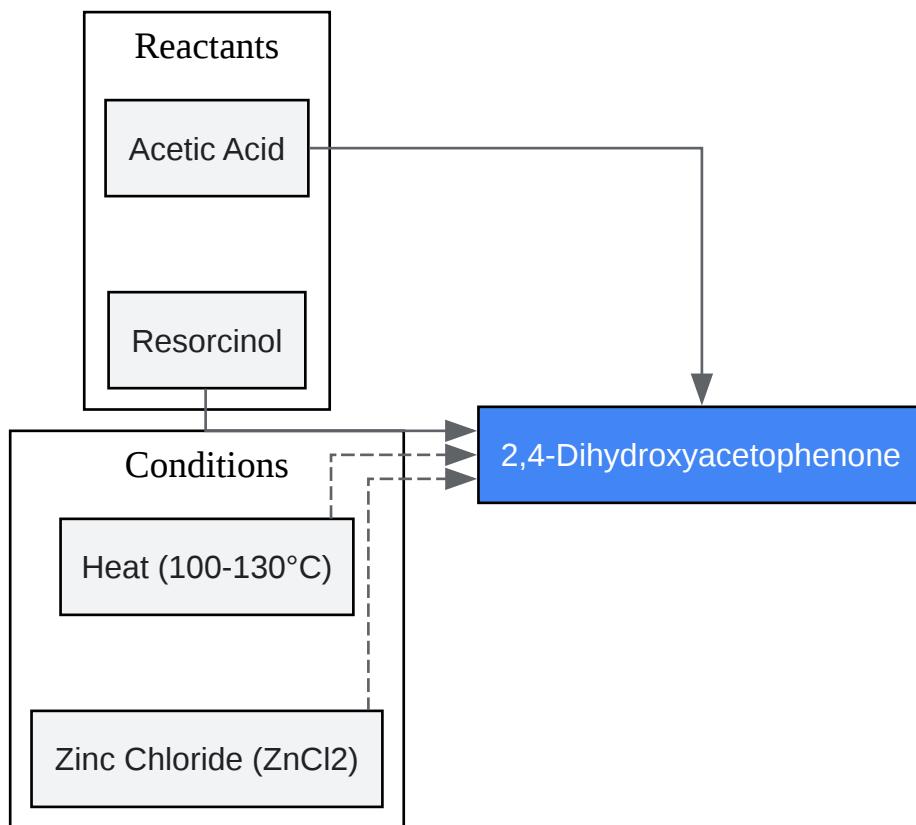
This guide will focus on the most prevalent synthetic route: the synthesis of the precursor 2,4-dihydroxyacetophenone from resorcinol, followed by its O-allylation and subsequent Claisen rearrangement to yield the target compound.

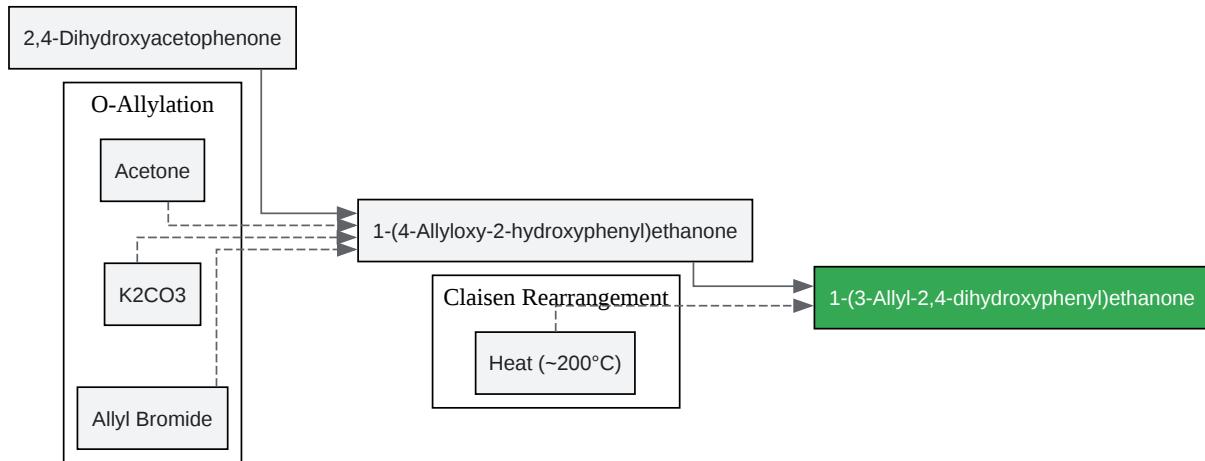
Synthetic Pathways

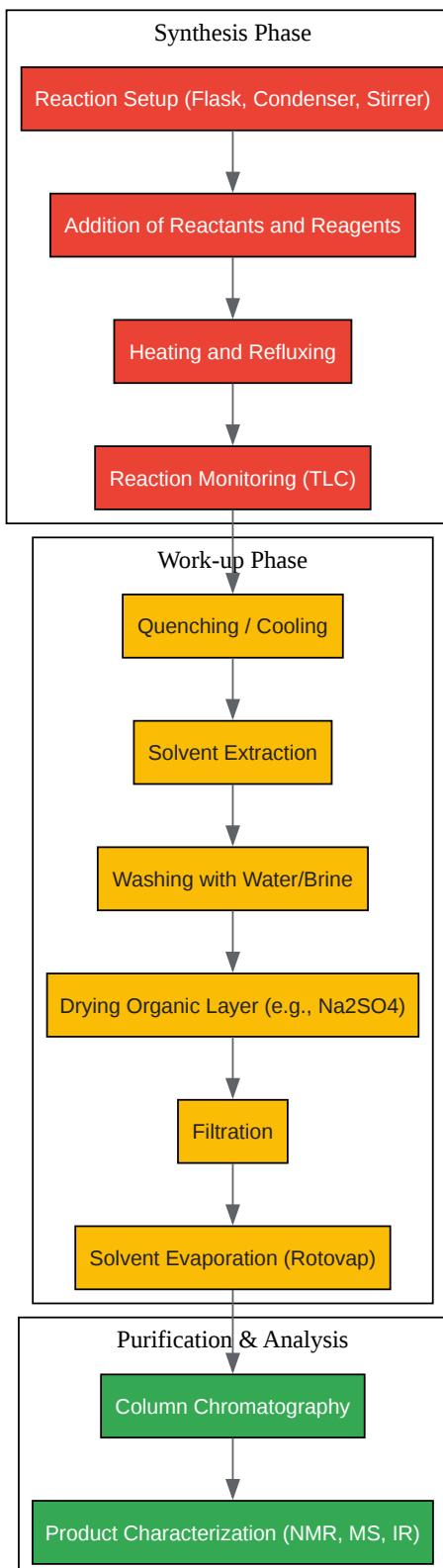
The synthesis of **1-(3-Allyl-2,4-dihydroxyphenyl)ethanone** is typically achieved through a two-step process starting from 2,4-dihydroxyacetophenone. The precursor itself is commonly synthesized via a Friedel-Crafts acylation or a Fries rearrangement from resorcinol.

Overall Synthesis Scheme

The overall transformation involves the synthesis of the starting material, 2,4-dihydroxyacetophenone, and its subsequent conversion to the final product.







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